

Essential Safety and Operational Guide for Handling SR 142948

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Compound of Interest

Compound Name: SR 142948
CAS No.: 184162-64-9
Cat. No.: B031177

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Disclaimer: A specific Safety Data Sheet (SDS) for **SR 142948** is not publicly available. The following guidance is based on best practices for handling potent, non-peptide receptor antagonists and other research chemicals with unknown toxicological profiles. A thorough risk assessment should be conducted by researchers prior to handling this compound.

This guide provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals working with **SR 142948**, a potent neurotensin receptor antagonist.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against potential exposure to **SR 142948**. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Recommended PPE	Rationale
Receiving and Storage	- Standard laboratory attire (long pants, closed-toe shoes) - Lab coat - Safety glasses - Nitrile gloves	Protects against incidental contact with potentially contaminated packaging.
Weighing and Aliquoting (Solid Form)	- Standard laboratory attire - Disposable solid-front lab coat with tight-fitting cuffs - Chemical splash goggles - Double nitrile gloves - N95 respirator or higher (if not handled in a certified chemical fume hood or ventilated balance enclosure)	High risk of aerosolization and inhalation of fine powder. Minimizes skin and eye contact.
Solution Preparation	- Standard laboratory attire - Lab coat - Chemical splash goggles - Nitrile gloves	Potential for splashes and spills.
In Vitro / In Vivo Dosing	- Standard laboratory attire - Lab coat - Safety glasses with side shields - Nitrile gloves	Prevents direct skin and eye contact during experimental procedures.

Operational Plan: Step-by-Step Guidance

A systematic approach to handling **SR 142948** is crucial to maintain a safe laboratory environment.

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (lab coat, safety glasses, and nitrile gloves) during inspection.
- If the package is compromised, isolate it in a chemical fume hood and contact the supplier and your institution's Environmental Health and Safety (EHS) office.

2. Storage:

- Store **SR 142948** in a designated, well-ventilated, and secure location.
- Keep the container tightly sealed and clearly labeled.
- Consult the supplier's documentation for specific storage temperature recommendations.

3. Weighing and Aliquoting (Solid Form):

- All handling of solid **SR 142948** should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.
- Wear the appropriate PPE as outlined in the table above, including double gloves and respiratory protection if necessary.
- Use dedicated spatulas and weighing boats. Clean all equipment thoroughly after use.
- Handle the compound gently to avoid creating airborne dust.

4. Solution Preparation:

- Prepare solutions in a chemical fume hood.
- Wear a lab coat, chemical splash goggles, and nitrile gloves.
- Add the solvent to the weighed compound slowly to avoid splashing.
- Ensure the container is appropriately labeled with the compound name, concentration, solvent, and date of preparation.

5. Experimental Use:

- Always wear a lab coat, safety glasses, and nitrile gloves when handling solutions of **SR 142948**.
- Conduct all procedures that could generate aerosols or splashes within a biosafety cabinet or chemical fume hood.

Disposal Plan

Proper disposal of **SR 142948** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

1. Waste Segregation:

- **Contaminated Solids:** Collect all disposable items that have come into contact with **SR 142948** (e.g., pipette tips, weighing boats, gloves, disposable lab coats) in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Contaminated Liquids:** Collect all solutions containing **SR 142948** in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not mix with other chemical waste unless approved by your institution's EHS office.
- **Sharps:** Any contaminated needles or other sharps must be disposed of in a designated sharps container.

2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the name "**SR 142948**," and the primary hazard (e.g., "Toxic Chemical").

3. Storage of Waste:

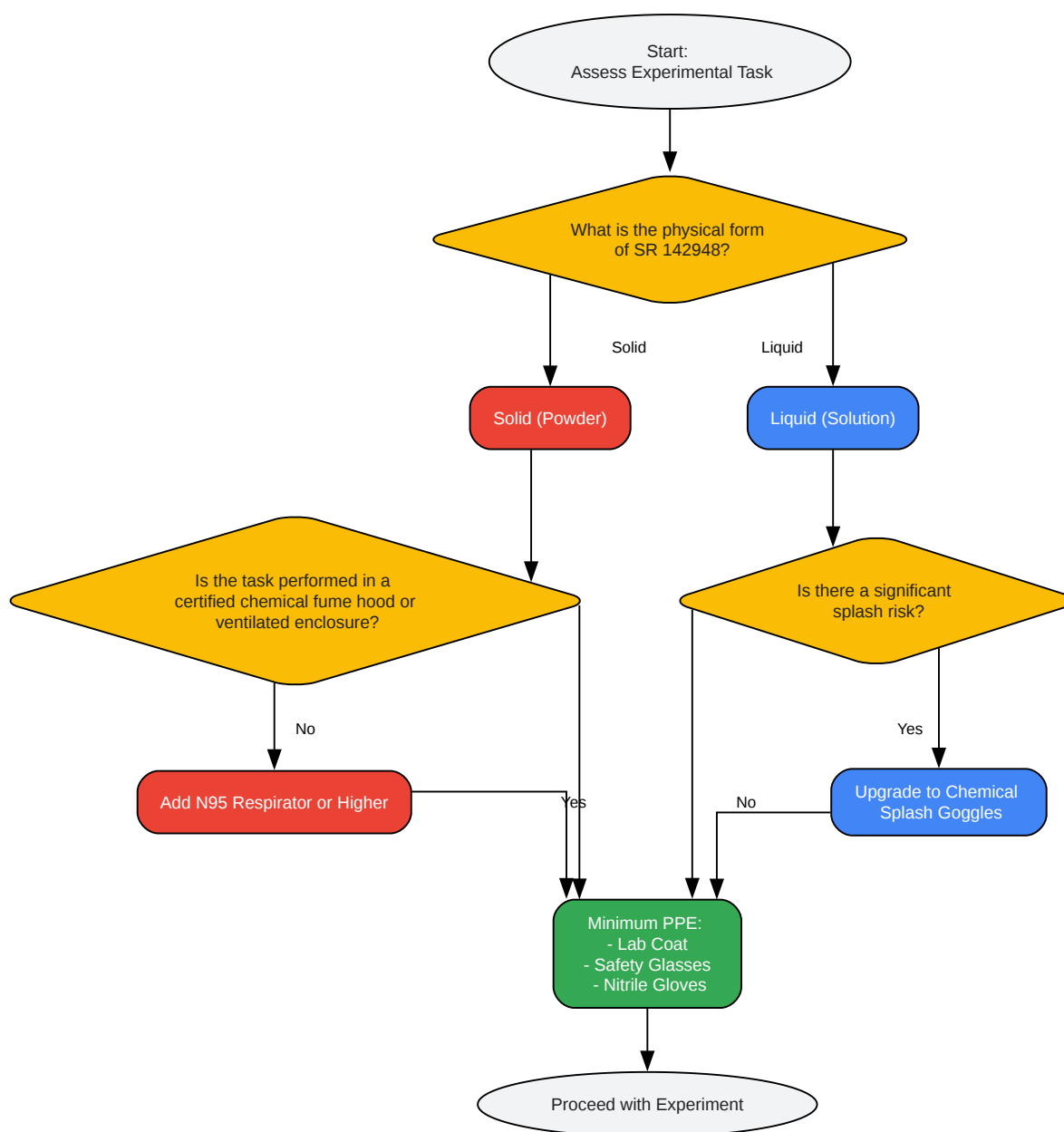
- Store hazardous waste in a designated, secure area away from general laboratory traffic.

4. Final Disposal:

- Arrange for the disposal of all **SR 142948** waste through your institution's certified hazardous waste management program. Do not dispose of this compound down the drain or in the regular trash.

Visual Workflows

The following diagrams illustrate key decision-making and procedural workflows for handling **SR 142948**.



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Caption: PPE selection workflow for handling **SR 142948**.



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Caption: Waste disposal workflow for **SR 142948**.

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